Application Notes for NU9056: A Selective KAT5 (Tip60) Inhibitor

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Compound of Interest

Compound Name:	*NU9056*
Cat. No.:	*B15604790*

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These application notes provide a comprehensive overview of **NU9056**, a potent and selective inhibitor of the histone acetyltransferase (HAT) KAT5, also known as Tip60. This document is intended for researchers, scientists, and drug development professionals interested in utilizing **NU9056** for in vitro studies.

Introduction

NU9056 is a small molecule inhibitor that demonstrates high selectivity for KAT5 (Tip60) over other HATs such as p300, pCAF, and GCN5.[1][2] Histone acetyltransferases are crucial enzymes in the regulation of chromatin structure and gene expression, catalyzing the transfer of acetyl groups to lysine residues on histone tails.[1][3][4] The dysregulation of HAT activity is implicated in various diseases, including cancer. **NU9056** has been shown to inhibit protein acetylation in prostate cancer cell lines, block the DNA damage response, and induce apoptosis, making it a valuable tool for studying the biological roles of KAT5 and as a potential therapeutic agent.[5][6][7]

Data Presentation

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Inhibitory Activity of **NU9056** against various Histone Acetyltransferases

HAT Enzyme	IC50 Value (μM)	Selectivity vs. KAT5
KAT5 (Tip60)	< 2	-
p300	60	>30-fold
pCAF	36	>18-fold
GCN5	>100	>50-fold

Table 1: Comparison of the half-maximal inhibitory concentration (IC50) of **NU9056** against a panel of histone acetyltransferases. Data compiled from multiple sources.

Cellular Effects of **NU9056** in Prostate Cancer Cell Lines

Cell Line	Effect	Concentration (μM)
LNCaP	Inhibition of H4K16, H3K14, and H4K8 acetylation	2.5 - 40
LNCaP	Induction of Caspase 3 and 9 activation (apoptosis)	17 - 36
LNCaP, PC3, CWR22rv1	Inhibition of cell proliferation (GI50)	7.5 - 27

Table 2: Summary of the observed cellular effects of **NU9056** in various prostate cancer cell lines.[1][2][5][8]

Signaling Pathways

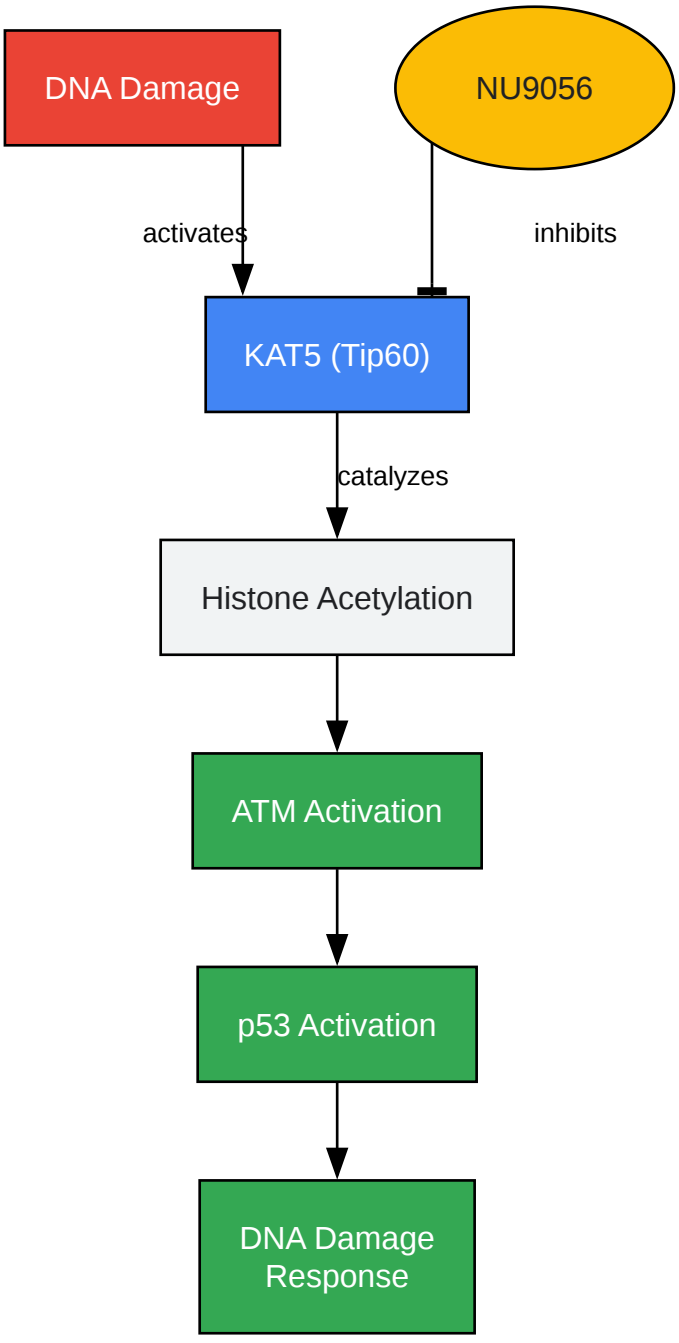
NU9056, through its inhibition of KAT5 (Tip60), impacts several critical cellular signaling pathways.

DNA Damage Response Pathway

KAT5 plays a pivotal role in the DNA damage response (DDR). Upon DNA damage, KAT5 is activated, leading to the acetylation of histones and the subsequent activation of ATM (Ataxia

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Telangiectasia Mutated) and p53.[3][5][7] **NU9056** can inhibit this pathway by preventing KAT5-mediated acetylation events.



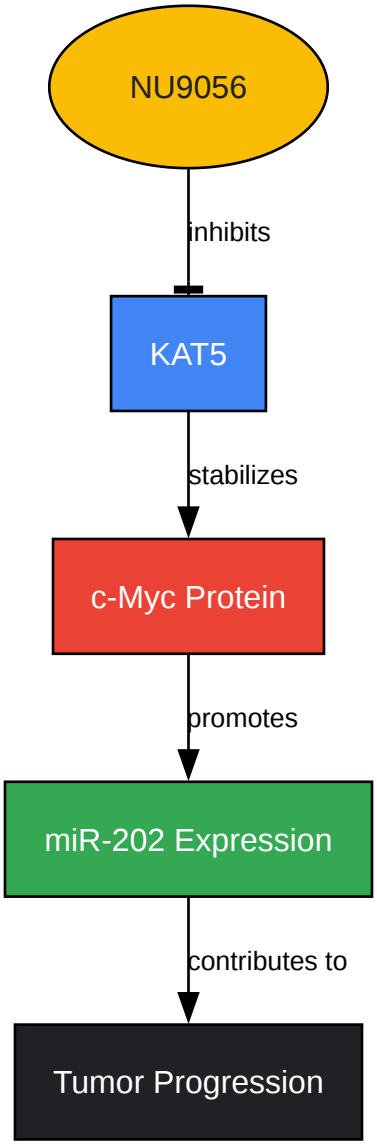
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***NU9056** inhibits the KAT5-mediated DNA damage response pathway.*

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c-Myc/miR-202 Pathway in Anaplastic Thyroid Carcinoma

In anaplastic thyroid carcinoma, **NU9056** has been shown to suppress tumor progression by targeting KAT5, which leads to a reduction in the half-life of the c-Myc protein.[9] This, in turn, downregulates the expression of miR-202, a microRNA implicated in cancer cell progression.[9]



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***NU9056** inhibits tumor progression via the KAT5/c-Myc/miR-202 axis.*

Experimental Protocols

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In Vitro Histone Acetyltransferase (HAT) Assay using NU9056

This protocol describes a radioactive filter-binding assay to measure the in vitro inhibitory activity of **NU9056** on KAT5 (Tip60). The assay quantifies the incorporation of radiolabeled acetyl groups from [3H]-Acetyl-CoA into a histone substrate.

Materials:

- Recombinant human KAT5 (Tip60) enzyme
- Histone H3 or H4 peptide substrate
- [3H]-Acetyl-CoA
- **NU9056** (dissolved in DMSO)
- HAT assay buffer (e.g., 50 mM Tris-HCl pH 8.0, 10% glycerol, 1 mM DTT, 0.1 mM EDTA)
- 10% Trichloroacetic acid (TCA)
- Scintillation fluid
- Filter paper (e.g., Whatman P81)
- 96-well microplate
- Scintillation counter

Procedure:

- Prepare Reagents:
  - Prepare a working solution of recombinant KAT5 in HAT assay buffer. The final concentration should be optimized to ensure the reaction is in the linear range.
  - Prepare a working solution of the histone substrate in HAT assay buffer.

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- Prepare a working solution of [3H]-Acetyl-CoA.
- Prepare serial dilutions of **NU9056** in DMSO. Further dilute in HAT assay buffer to the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed 1%.

- Assay Setup:
  - In a 96-well microplate, add the following components in order:
    - HAT assay buffer
    - **NU9056** solution (or DMSO for control)
    - Recombinant KAT5 enzyme
    - Histone substrate
  - Pre-incubate the plate at 30°C for 10 minutes.
- Initiate Reaction:
  - Start the reaction by adding [3H]-Acetyl-CoA to each well.
  - Incubate the plate at 30°C for 30-60 minutes. The incubation time should be optimized based on enzyme activity.
- Stop Reaction and Precipitate:
  - Stop the reaction by adding cold 10% TCA.
  - Incubate the plate on ice for 15 minutes to allow the precipitation of acetylated histones.
- Filter and Wash:
  - Spot the reaction mixture onto the filter paper.
  - Wash the filter paper multiple times with 10% TCA to remove unincorporated [3H]-Acetyl-CoA.

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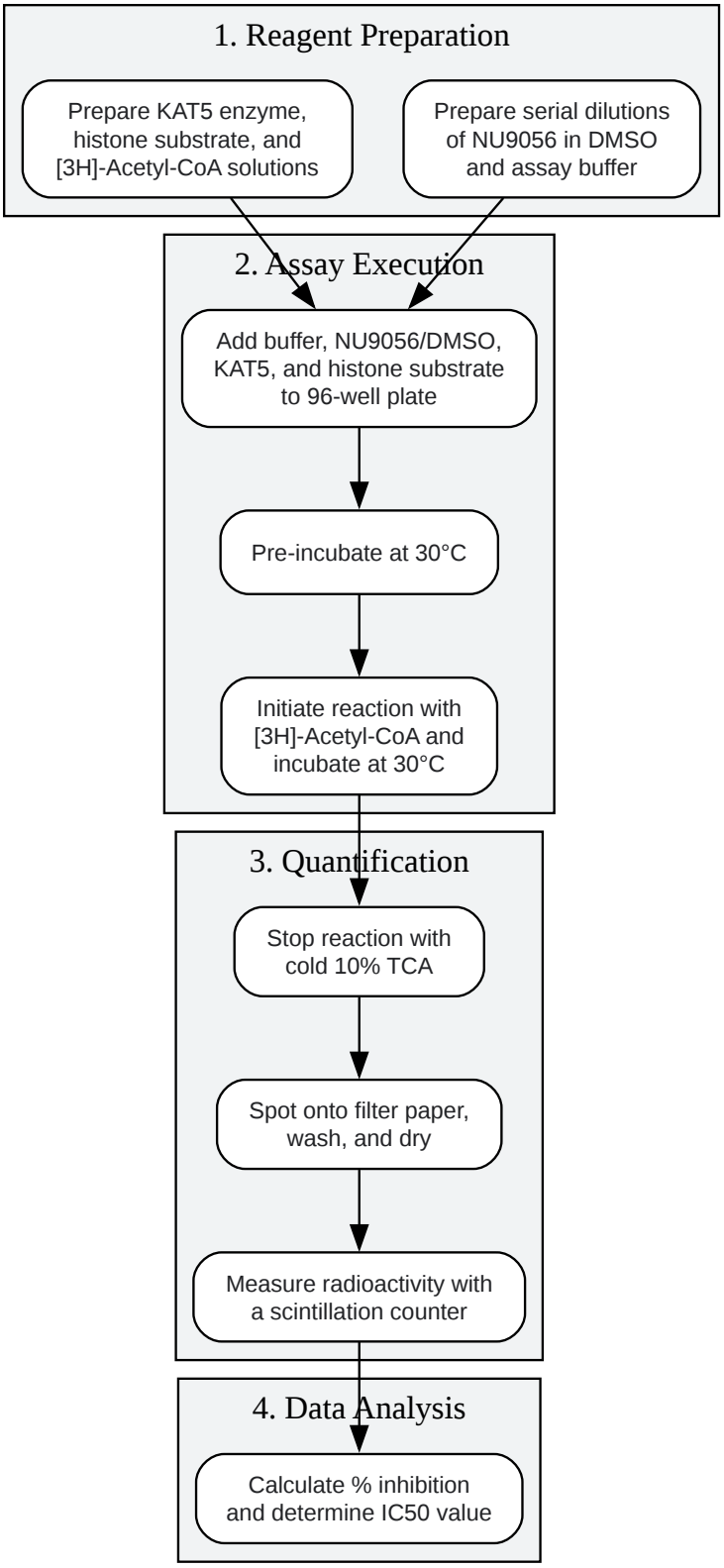
- Perform a final wash with ethanol.

- Quantify:
  - Allow the filter paper to dry completely.
  - Place the filter spots into scintillation vials, add scintillation fluid, and measure the radioactivity using a scintillation counter.

- Data Analysis:
  - Calculate the percentage of HAT activity inhibition for each **NU9056** concentration relative to the DMSO control.
  - Plot the percentage of inhibition against the logarithm of the **NU9056** concentration and determine the IC50 value using non-linear regression analysis.

Experimental Workflow Diagram

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*Workflow for the in vitro HAT assay with **NU9056**.*

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